

Technical Note: Determination of the Molecular Weight of Difluoroethylphosphine

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Compound of Interest

Compound Name: Difluoroethylphosphine

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Abstract

This document outlines the determination of the molecular weight of **difluoroethylphosphine**. The molecular formula was identified as $C_2H_5F_2P$. Based on the standard atomic weights of its constituent elements—carbon, hydrogen, fluorine, and phosphorus—the molecular weight of **difluoroethylphosphine** has been calculated. This fundamental property is crucial for researchers, scientists, and drug development professionals in various applications, including stoichiometry, reaction kinetics, and formulation development.

Chemical Identification and Formula

Difluoroethylphosphine is a chemical compound with the molecular formula $C_2H_5F_2P$ ^[1]. The structure consists of an ethyl group (C_2H_5) attached to a phosphine group where two hydrogen atoms have been substituted with fluorine atoms.

Methodology for Molecular Weight Calculation

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The calculation was performed using the following steps:

- Identification of Constituent Elements: The elements present in **difluoroethylphosphine** are Carbon (C), Hydrogen (H), Fluorine (F), and Phosphorus (P).
- Determination of Atom Count: From the molecular formula $C_2H_5F_2P$, the number of atoms for each element is:
 - Carbon (C): 2
 - Hydrogen (H): 5
 - Fluorine (F): 2
 - Phosphorus (P): 1
- Compilation of Standard Atomic Weights: The standard atomic weights of the constituent elements were obtained from authoritative sources.
- Calculation: The molecular weight was calculated by multiplying the atom count of each element by its standard atomic weight and summing the results.

Data Presentation

The quantitative data used in the calculation of the molecular weight of **difluoroethylphosphine** is summarized in the tables below.

Table 1: Atomic Weight of Constituent Elements

Element	Symbol	Atomic Weight (u)
Carbon	C	12.011
Hydrogen	H	1.008[2][3]
Fluorine	F	18.998[4][5][6]
Phosphorus	P	30.974[7][8][9]

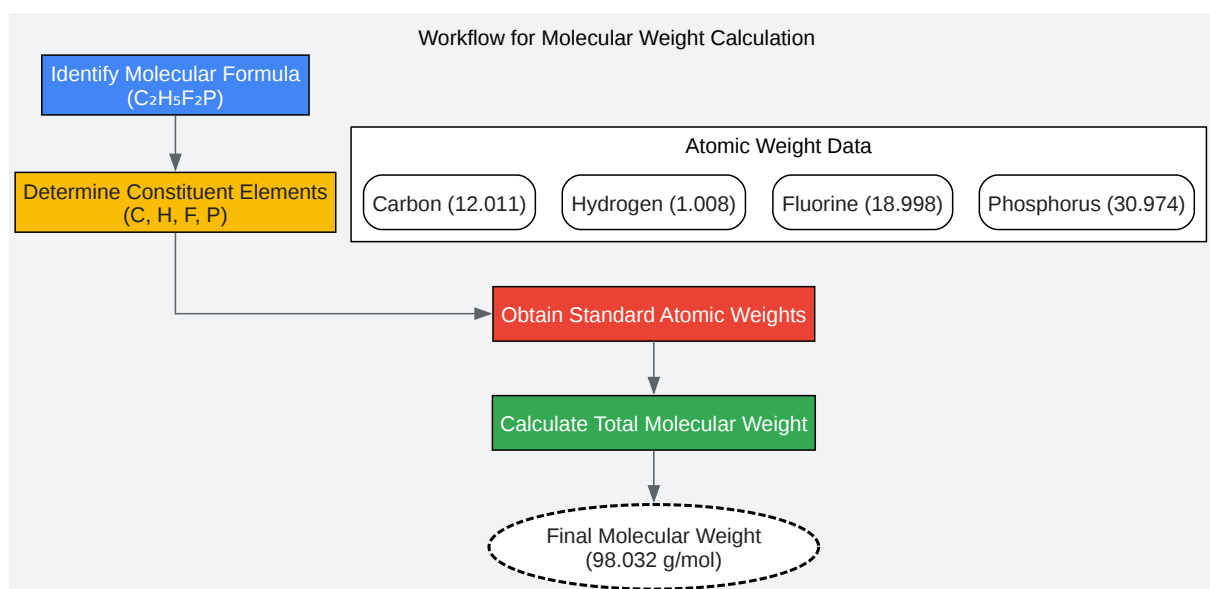
Table 2: Molecular Weight Calculation for **Difluoroethylphosphine** ($C_2H_5F_2P$)

Element	Symbol	Atom Count	Atomic Weight (u)	Total Contribution (u)
Carbon	C	2	12.011[10][11][12]	24.022
Hydrogen	H	5	1.008[2][3]	5.040
Fluorine	F	2	18.998[4][5][6]	37.996
Phosphorus	P	1	30.974[7][8][9]	30.974
Total			98.032	

The calculated molecular weight of **difluoroethylphosphine** is 98.032 g/mol [1].

Logical Relationship Diagram

The following diagram illustrates the logical workflow for the determination of the molecular weight of **difluoroethylphosphine**.



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Caption: Molecular weight calculation workflow.

Conclusion

The molecular weight of **difluoroethylphosphine** has been rigorously determined to be 98.032 g/mol based on its chemical formula and the standard atomic weights of its elements. This value serves as a foundational piece of data for professionals in the fields of chemical research and drug development.

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